

GSK-J2 (Sodium Salt): Laboratory Safety & Disposal Guide[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: GSK-J2 (sodium salt)

Cat. No.: B1161627

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Executive Summary & Compound Profile

GSK-J2 (Sodium Salt) is a research-grade small molecule used primarily as an inactive negative control for the histone demethylase inhibitor GSK-J1.[1][2] While it lacks the potent inhibitory activity against JMJD3/UTX characteristic of its isomer, it is a bioactive organic compound.[2]

Critical Safety Directive: Do not confuse "biological inactivity" with "environmental safety." As a research chemical with a pyridine-based structure, GSK-J2 must be treated with the Universal Precaution Principle. It must never be disposed of via sanitary sewer systems (sink drains) or regular trash.[1]

Chemical Identification

Property	Detail
Product Name	GSK-J2 (Sodium Salt)
Chemical Name	N-[2-(2-pyridinyl)-6-(1,2,4,5-tetrahydro-3H-3-benzazepin-3-yl)-4-pyrimidinyl]-β-alanine, monosodium salt
CAS Number	2108665-15-0 (Sodium Salt) / 1394854-52-4 (Free Acid)
Molecular Formula	C ₂₂ H ₂₂ N ₅ O ₂ [1][2][3][4][5][6][7][8] • Na
Molecular Weight	412.4 g/mol
Solubility	Soluble in DMSO (~40 mg/mL), Ethanol, and Water (lower solubility)
Primary Hazard	Not GHS classified as hazardous, but treated as Unlisted Chemical Waste

Hazard Assessment & Risk Management

Although Safety Data Sheets (SDS) from major suppliers (e.g., Cayman Chemical, Tocris) often list GSK-J2 as "Not a hazardous substance or mixture" under GHS standards, this classification applies to known acute hazards.[1][2] In a research setting, we manage the unknown chronic risks of epigenetic modulators.[2]

The "Why" Behind the Protocol

- **Epigenetic Modulator Class:** Even as a negative control, GSK-J2 is structurally analogous to potent gene regulators.[1][2] Environmental release could theoretically impact aquatic life through off-target mechanisms.[1][2]
- **Nitrogen Heterocycles:** The structure contains pyridine and pyrimidine rings.[1][2] These stable ring systems do not degrade rapidly in nature and require high-temperature incineration for complete mineralization.[1][2]
- **Solvent Co-Hazards:** GSK-J2 is almost exclusively handled in Dimethyl Sulfoxide (DMSO). [1][2] DMSO penetrates skin rapidly, carrying dissolved compounds into the bloodstream.[2]

Therefore, the waste is often a "mixed hazard" (Chemical + Solvent).

Personal Protective Equipment (PPE) Matrix

PPE Item	Specification	Rationale
Gloves	Nitrile (Double gloving recommended for DMSO stocks)	DMSO permeates latex; Nitrile offers superior resistance.[1][2]
Eye Protection	ANSI Z87.1 Safety Glasses with Side Shields	Prevents splashes during reconstitution or waste transfer.[1][2]
Respiratory	N95 (if weighing powder) or Fume Hood	Prevents inhalation of fine particulates during weighing.[2]
Body	Lab Coat (Buttoned)	Standard barrier protection.[1][2]

Operational Disposal Procedures

This section details the specific workflows for disposing of GSK-J2 in various physical states.

Scenario A: Solid Waste (Powder/Crystals)

Applicable to: Expired stocks, spilled powder, or residual amounts in original vials.[1][2]

- Containment: Do not empty the vial. Keep the substance in its original container.
- Secondary Container: Place the vial into a clear, sealable bag (e.g., Ziploc) to prevent secondary contamination of the waste bin.
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "GSK-J2 Sodium Salt (Solid)"[1][2]
 - Hazard Checkbox: Check "Toxic" (as a precaution for unlisted research drugs).[1]
- Destination: Solid Chemical Waste Bin (destined for Incineration).

Scenario B: Liquid Waste (Stock Solutions in DMSO)

Applicable to: 10 mM - 100 mM stock solutions prepared in DMSO.[1][3]

- Segregation: Do NOT mix with aqueous waste or oxidizing acids (like Nitric acid).[1][2]
- Vessel: Transfer into the lab's Non-Halogenated Organic Solvent waste carboy.
 - Note: GSK-J2 does not contain Halogens (Fluorine, Chlorine, Bromine) in its core structure.[1][2]
- Rinsing: Rinse the empty stock tube with a small volume of acetone or ethanol and add the rinse to the organic waste carboy.
- Destination: High-BTU Incineration (Fuel Blending).

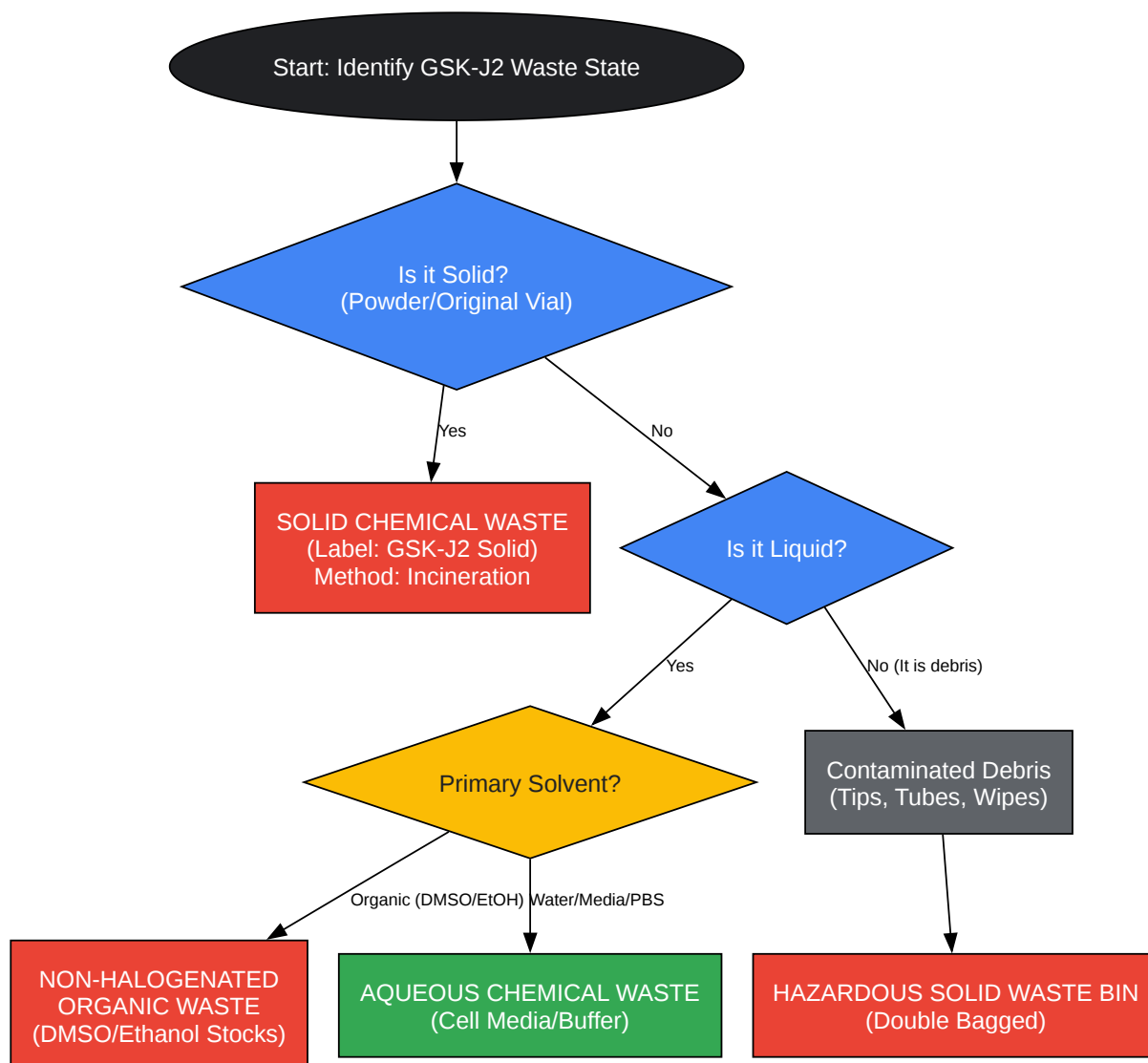
Scenario C: Aqueous Waste (Cell Culture Media)

Applicable to: Media containing micromolar (μM) concentrations of GSK-J2.[1]

- Trace Contamination: For media containing $<100 \mu\text{M}$ GSK-J2, this is generally classified as "Trace Contaminated Aqueous Waste." [1][2]
- Collection: Collect in a dedicated carboy or vacuum flask trap containing 10% bleach (final concentration) only if biological agents are also present.[1][2] If no biologicals are present, collect in Aqueous Chemical Waste.[2]
- Prohibition: Do not pour down the sink, even if diluted.
- Destination: Wastewater treatment via EHS-approved hazardous waste contract.[1][2]

Visual Decision Matrix (Workflow)

The following diagram outlines the logical flow for determining the correct waste stream for GSK-J2.



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Figure 1: Decision tree for segregating GSK-J2 waste streams based on physical state and solvent composition.[1][2]

Spill Response Protocol

In the event of a spill of **GSK-J2 (Sodium Salt)**:

- Isolate: Mark the area.[1][2] If powder was spilled, turn off nearby fans/AC to prevent aerosolization.[2]
- PPE Up: Put on nitrile gloves, lab coat, and safety glasses.[2]
- Dry Spill (Powder):
 - Do not dry sweep (creates dust).[1][2]
 - Cover with wet paper towels (dampened with water) to solubilize and trap the powder.[1]
 - Scoop up towels and place in a Hazardous Solid Waste bag.
- Wet Spill (DMSO Solution):
 - Place absorbent pads over the liquid.[1][2]
 - Caution: Remember DMSO permeates gloves.[1][2] Use tongs or forceps to handle the contaminated pads.[1][2]
 - Clean the surface with 70% Ethanol and water.[1][2]
- Disposal: All cleanup materials go to Hazardous Solid Waste.

Regulatory & Compliance Notes

- RCRA Status (USA): GSK-J2 is not a P-listed or U-listed waste under the Resource Conservation and Recovery Act (RCRA).[1] However, it falls under the "Characteristic of Toxicity" (catch-all) for research chemicals.[1]

- Waste Codes: When labeling for EHS pickup, use the generic code for "Non-Regulated Organic Solid/Liquid" unless your local municipality requires specific coding for pyridine derivatives.[2]
- Verification: Always verify this protocol against your institution's specific Chemical Hygiene Plan (CHP).

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- To cite this document: BenchChem. [GSK-J2 (Sodium Salt): Laboratory Safety & Disposal Guide[1][2]]. BenchChem, [2026]. [Online PDF]. Available at:

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